

Application Note & Protocol: Quantification of Selnoflast in Tissue Samples

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Compound of Interest

Compound Name: Selnoflast calcium

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Introduction

Selnoflast (RO7486967) is a potent and selective small molecule inhibitor of the NLRP3 (NOD-like receptor family, pyrin domain containing 3) inflammasome.[1] The NLRP3 inflammasome is a key component of the innate immune system that, upon activation, drives the release of pro-inflammatory cytokines, primarily interleukin-1 β (IL-1 β) and interleukin-18 (IL-18).[2][3] Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory diseases. Selnoflast's ability to inhibit this pathway makes it a person of interest for therapeutic applications in conditions such as ulcerative colitis and Parkinson's disease.[2][4]

This document provides a detailed overview of the analytical methods for the detection and quantification of Selnoflast in tissue samples, primarily focusing on liquid chromatography-tandem mass spectrometry (LC-MS/MS), which has been validated for this purpose.[1]

Quantitative Data Summary

The following table summarizes the available quantitative data for the analysis of Selnoflast in biological matrices.

Parameter	Matrix	Value	Reference
Analytical Method	Human Plasma, Sigmoid Colon Tissue	LC-MS/MS	[1]
Calibration Range (Plasma)	Human Plasma	40.0 - 40,000.0 ng/mL	[1]
Lower Limit of Quantification (LLOQ) (Plasma)	Human Plasma	40.0 ng/mL	[1]
Observed Concentration (Tissue)	Sigmoid Colon Tissue	5 - 20 µg/g	[3]

Experimental Protocols

Protocol 1: Quantification of Selnoflast in Tissue by LC-MS/MS

This protocol describes a general procedure for the extraction and quantification of Selnoflast from tissue samples using liquid chromatography-tandem mass spectrometry.

1. Materials and Reagents

- Selnoflast reference standard
- Stable isotope-labeled internal standard (SIL-IS) of Selnoflast (e.g., $^{13}\text{C}_6$ -Selnoflast)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid (FA), LC-MS grade
- Ultrapure water (e.g., Milli-Q)
- Tissue homogenization buffer (e.g., Phosphate Buffered Saline, PBS)

- Protein precipitation solvent (e.g., ACN with 1% FA)
- Homogenizer (e.g., bead beater, ultrasonic homogenizer)
- Centrifuge
- Analytical balance
- LC-MS/MS system (e.g., UPLC coupled to a triple quadrupole mass spectrometer)

2. Sample Preparation

- Accurately weigh a portion of the frozen tissue sample (e.g., 50-100 mg).
- Add a measured volume of ice-cold homogenization buffer (e.g., 500 μ L of PBS per 100 mg of tissue).
- Homogenize the tissue sample until a uniform suspension is achieved. Keep the sample on ice to prevent degradation.
- Spike the tissue homogenate with the SIL-IS solution to a final concentration within the linear range of the assay.
- Perform protein precipitation by adding a sufficient volume of cold protein precipitation solvent (e.g., 3 volumes of ACN with 1% FA).
- Vortex the mixture vigorously for 1-2 minutes.
- Centrifuge the sample at high speed (e.g., $>10,000 \times g$) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at room temperature.
- Reconstitute the dried extract in a suitable volume of the mobile phase (e.g., 100 μ L of 50:50 ACN:Water with 0.1% FA).

- Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Conditions (Representative)

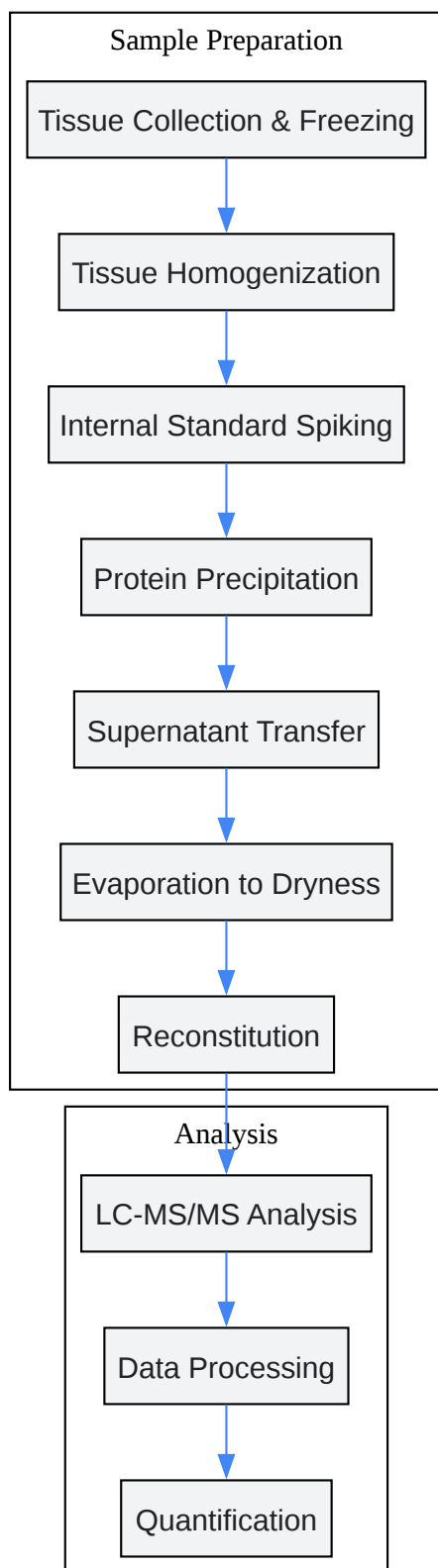
- Liquid Chromatography:
 - Column: A reverse-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m) is suitable for separation.
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A linear gradient from low to high organic phase (e.g., 5% to 95% B) over several minutes.
 - Flow Rate: 0.3 - 0.5 mL/min
 - Column Temperature: 40°C
 - Injection Volume: 5 - 10 μ L
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: Specific precursor-to-product ion transitions for Selnoflast and its SIL-IS need to be determined by direct infusion of the standards.
 - Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

4. Data Analysis

- Quantify Selnoflast concentrations by calculating the peak area ratio of the analyte to the internal standard.

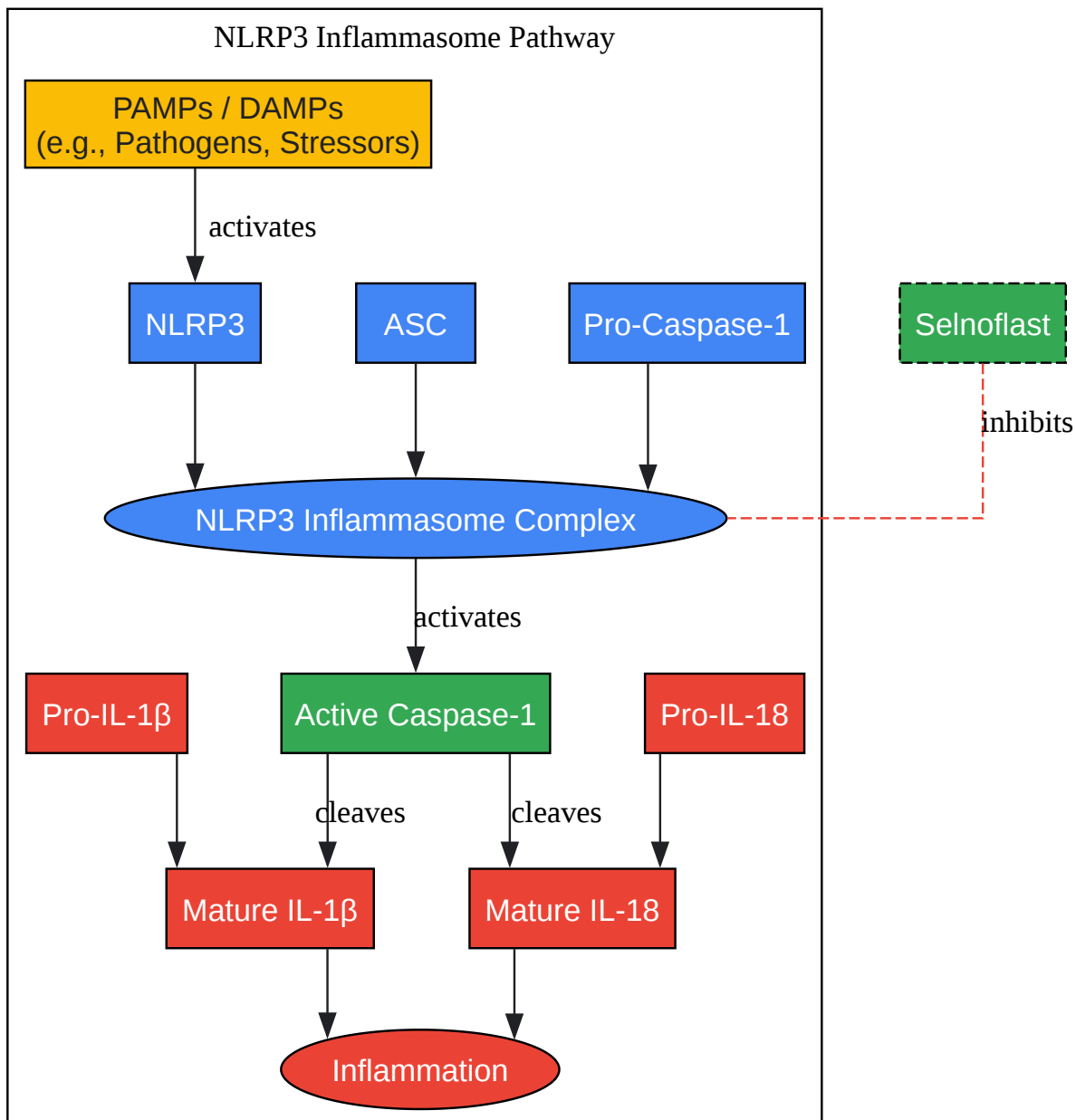
- Generate a calibration curve using known concentrations of the Selnoflast reference standard.
- Determine the concentration of Selnoflast in the tissue samples by interpolating their peak area ratios from the calibration curve.

Visualizations



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Figure 1: Experimental workflow for the quantification of Selnoflast in tissue samples.



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